

Spectroscopic Analysis of N,N-Dimethylmethacrylamide: A Technical Guide

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Compound of Interest

Compound Name: *N,N-Dimethylmethacrylamide*

CAS No.: 6976-91-6

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This technical guide provides an in-depth overview of the nuclear magnetic resonance (NMR) and infrared (IR) spectroscopic analysis of **N,N-Dimethylmethacrylamide**. Designed for researchers, scientists, and professionals in drug development, this document details the expected spectral characteristics, provides comprehensive experimental protocols, and presents data in a clear, accessible format.

While a complete, experimentally-derived dataset for **N,N-Dimethylmethacrylamide** is not readily available in published literature, this guide utilizes data from its close structural analog, N,N-Dimethylacrylamide, to provide a robust predictive analysis. The spectral differences arising from the additional α -methyl group in **N,N-Dimethylmethacrylamide** are discussed to aid in the interpretation of experimental data.

Chemical Structure and Spectroscopic Correlation

N,N-Dimethylmethacrylamide is a tertiary amide with a methacrylate functional group. Its structure consists of two methyl groups attached to the nitrogen atom, a carbonyl group, and a carbon-carbon double bond substituted with a methyl group. This molecular architecture gives

rise to characteristic signals in both NMR and IR spectroscopy, which are invaluable for its identification and characterization.

Caption: Chemical structure of **N,N-Dimethylmethacrylamide**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for elucidating the carbon-hydrogen framework of a molecule. Both ^1H and ^{13}C NMR are essential for the characterization of **N,N-Dimethylmethacrylamide**.

^1H NMR Spectroscopy

The ^1H NMR spectrum of **N,N-Dimethylmethacrylamide** is expected to show distinct signals for the vinyl protons, the α -methyl protons, and the N-methyl protons. Based on the spectrum of N,N-Dimethylacrylamide[1][2], the following table summarizes the predicted chemical shifts (δ) and multiplicities for **N,N-Dimethylmethacrylamide** in a deuterated chloroform (CDCl_3) solvent.

Proton Assignment	Predicted Chemical Shift (δ , ppm)	Multiplicity	Integration
Vinyl ($=\text{CH}_2$)	5.3 - 5.7	Multiplet	2H
N-Methyl ($\text{N}-\text{CH}_3$)	2.9 - 3.2	Singlet	6H
α -Methyl ($\text{C}-\text{CH}_3$)	~ 1.9	Singlet	3H

Note: The chemical shifts for the N-methyl protons may appear as two distinct singlets due to restricted rotation around the amide C-N bond.

^{13}C NMR Spectroscopy

The ^{13}C NMR spectrum provides information about the carbon skeleton of the molecule. The predicted chemical shifts for **N,N-Dimethylmethacrylamide**, based on data for its acrylamide analog[2][3] and known substituent effects, are presented below.

Carbon Assignment	Predicted Chemical Shift (δ , ppm)
Carbonyl (C=O)	168 - 172
Quaternary Vinyl ($=C<$)	138 - 142
Methylene Vinyl ($=CH_2$)	115 - 120
N-Methyl (N-CH ₃)	35 - 38
α -Methyl (C-CH ₃)	18 - 22

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation. The IR spectrum of **N,N-Dimethylmethacrylamide** is expected to be dominated by absorptions from the carbonyl group and the carbon-carbon double bond. The following table outlines the expected vibrational frequencies and their assignments, drawing comparisons from N,N-Dimethylacrylamide^{[4][5][6][7][8][9]}.

Vibrational Mode	Expected Frequency (cm ⁻¹)	Intensity
C-H stretch (sp ² and sp ³)	2900 - 3100	Medium
C=O stretch (amide)	1640 - 1660	Strong
C=C stretch (alkene)	1610 - 1630	Medium
C-N stretch	1100 - 1200	Medium
=C-H bend (out-of-plane)	900 - 1000	Medium

Experimental Protocols

The following are detailed methodologies for conducting NMR and IR spectroscopic analysis of **N,N-Dimethylmethacrylamide**.

NMR Spectroscopy Protocol

4.1.1. Sample Preparation

- For ^1H NMR: Accurately weigh approximately 5-10 mg of **N,N-Dimethylmethacrylamide** into a clean, dry vial.
- For ^{13}C NMR: Accurately weigh approximately 20-50 mg of **N,N-Dimethylmethacrylamide** into a clean, dry vial.
- Add approximately 0.6-0.7 mL of deuterated chloroform (CDCl_3) containing 0.03% v/v tetramethylsilane (TMS) as an internal standard to the vial.
- Gently swirl or vortex the vial to ensure complete dissolution of the sample.
- Using a Pasteur pipette with a cotton wool plug, filter the solution into a clean, dry 5 mm NMR tube.
- Cap the NMR tube securely.

4.1.2. Instrument Parameters and Data Acquisition

- Insert the NMR tube into the spectrometer's autosampler or manually into the magnet.
- Lock the spectrometer on the deuterium signal of the CDCl_3 .
- Shim the magnetic field to achieve optimal homogeneity, indicated by a sharp and symmetrical lock signal.
- Acquire the ^1H NMR spectrum using standard acquisition parameters (e.g., 16-32 scans, 1-2 second relaxation delay).
- Acquire the ^{13}C NMR spectrum using standard acquisition parameters (e.g., 512-1024 scans, 2-5 second relaxation delay).
- Process the acquired data by applying Fourier transformation, phase correction, and baseline correction.
- Calibrate the chemical shift scale by setting the TMS signal to 0.00 ppm for ^1H and ^{13}C spectra.

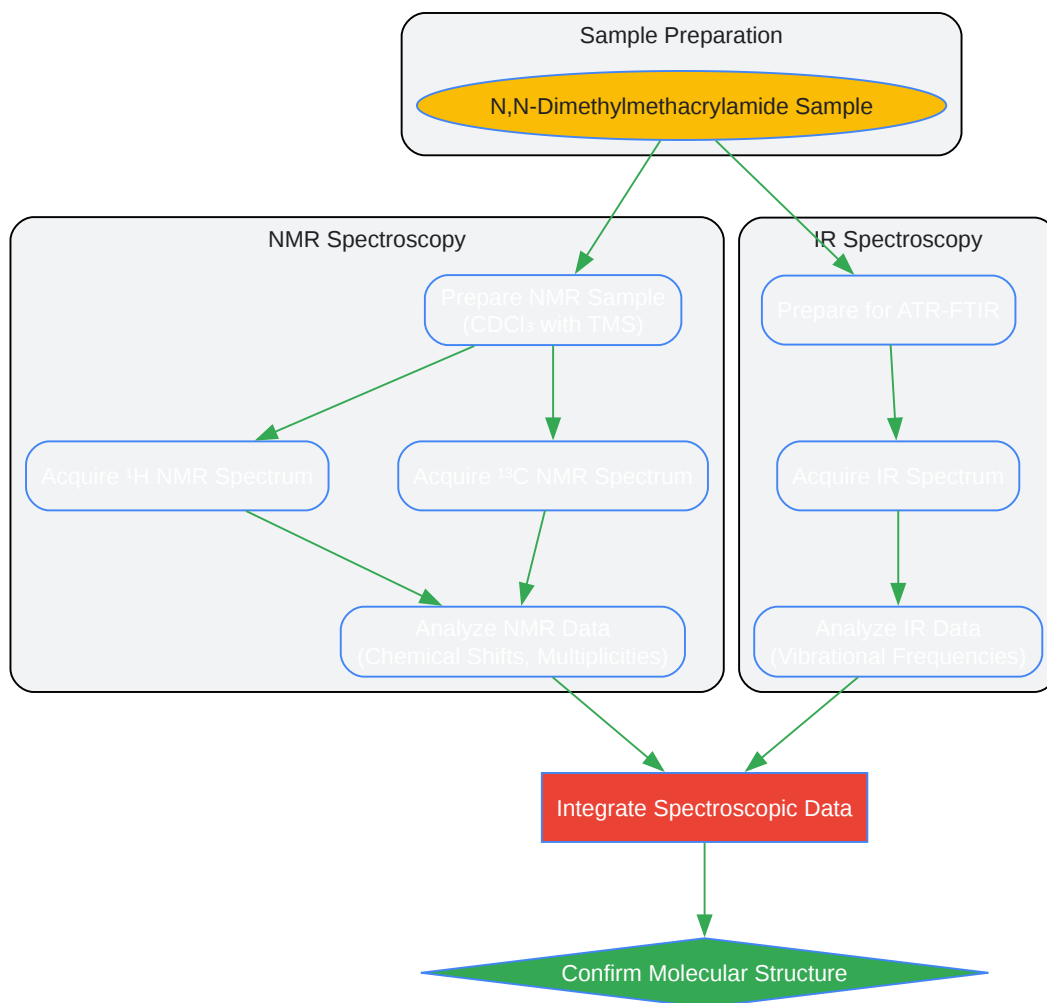
IR Spectroscopy Protocol (Attenuated Total Reflectance - ATR)

- **Instrument Setup:** Ensure the ATR accessory is clean and installed in the FTIR spectrometer.
- **Background Spectrum:** Record a background spectrum of the clean, empty ATR crystal. This will be automatically subtracted from the sample spectrum.
- **Sample Application:** Place a small drop (1-2 drops) of **N,N-Dimethylmethacrylamide** directly onto the center of the ATR crystal.
- **Data Acquisition:** Lower the ATR anvil to ensure good contact between the sample and the crystal, if applicable. Acquire the IR spectrum over the desired range (typically 4000-400 cm^{-1}) with a suitable number of scans (e.g., 16-32) for a good signal-to-noise ratio.
- **Cleaning:** After the measurement, clean the ATR crystal thoroughly with a suitable solvent (e.g., isopropanol or acetone) and a soft, non-abrasive wipe.

Logical Workflow for Spectroscopic Analysis

The following diagram illustrates a logical workflow for the comprehensive spectroscopic analysis of **N,N-Dimethylmethacrylamide**.

Workflow for Spectroscopic Analysis of N,N-Dimethylmethacrylamide

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Caption: A logical workflow for the spectroscopic analysis of **N,N-Dimethylmethacrylamide**.

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References

- 1. N,N-Dimethylacrylamide(2680-03-7) ¹H NMR [m.chemicalbook.com]
- 2. N,N-Dimethylacrylamide(2680-03-7) ¹³C NMR [m.chemicalbook.com]
- 3. N,N-Dimethylacrylamide | C₅H₉NO | CID 17587 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- 6. 2-Propenamide, N,N-dimethyl- [webbook.nist.gov]
- 7. researchgate.net [researchgate.net]
- 8. pubs.acs.org [pubs.acs.org]
- 9. N,N-Dimethylacrylamide(2680-03-7) IR Spectrum [chemicalbook.com]
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